

# Stability and Storage Conditions for Trifloxystrobin-d3: A Technical Guide

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## Compound of Interest

Compound Name: Trifloxystrobin-d3

Cat. No.: B15140529

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This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Trifloxystrobin-d3**. **Trifloxystrobin-d3** is the deuterated analogue of Trifloxystrobin, a broad-spectrum strobilurin fungicide. Due to its isotopic labeling, **Trifloxystrobin-d3** is commonly utilized as an internal standard in analytical methodologies, particularly in liquid chromatography-mass spectrometry (LC-MS), for the quantification of Trifloxystrobin residues in various matrices. Ensuring the integrity of this analytical standard is paramount for accurate and reproducible experimental results.

This document synthesizes available data on the stability of Trifloxystrobin and general principles for handling deuterated standards to provide a thorough understanding of the factors influencing the stability of **Trifloxystrobin-d3**.

## Chemical Information

Parameter	Value
Chemical Name	methyl (E)-methoxyimino-{(E)- $\alpha$ -[1-( $\alpha,\alpha,\alpha$ -trifluoro-m-tolyl)ethylideneaminoxy]-o-tolyl}acetate-d3
Synonyms	CGA 279202-d3
Molecular Formula	C <sub>20</sub> H <sub>16</sub> D <sub>3</sub> F <sub>3</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	411.39 g/mol
CAS Number	141517-21-7 (unlabeled)

## Stability Profile

While specific, publicly available stability studies on **Trifloxystrobin-d3** are limited, extensive data exists for its non-deuterated counterpart, Trifloxystrobin. The stability profile of **Trifloxystrobin-d3** is expected to be very similar to that of Trifloxystrobin, as the deuterium labeling is unlikely to significantly alter its chemical stability under typical storage and handling conditions.

## Long-Term Stability

Studies on Trifloxystrobin residues in various agricultural commodities have demonstrated excellent stability under frozen conditions. These findings provide a strong basis for recommended long-term storage of **Trifloxystrobin-d3**.

Matrix	Storage Temperature	Duration	Stability
Grapes, Cucumbers, Potato, Wheat	$\leq -20^{\circ}\text{C}$	24 months	Stable[1][2]
Apple, Peanut, Grape Juice	$\leq -20^{\circ}\text{C}$	18 months	Stable[1][2]

## Short-Term Stability

For routine laboratory use, stock solutions of **Trifloxystrobin-d3** are often prepared in organic solvents. The short-term stability in these solutions is crucial for the accuracy of analytical runs.

Solvent	Storage Temperature	Duration	Recommendation
Methanol	4°C	Up to several weeks	Prepare fresh working solutions from stock. Monitor for any signs of degradation.
Acetonitrile	4°C	Up to several weeks	Prepare fresh working solutions from stock. Monitor for any signs of degradation.

## Factors Affecting Stability

Several environmental factors can influence the stability of Trifloxystrobin and, by extension, **Trifloxystrobin-d3**.

- **Temperature:** Elevated temperatures can accelerate degradation. As a general principle for analytical standards, storage at lower temperatures is recommended to prolong shelf life.
- **Light:** Exposure to light, particularly UV radiation, can lead to photodegradation. Strobilurin fungicides can be susceptible to isomerization and degradation upon light exposure. Therefore, **Trifloxystrobin-d3** should be protected from light.
- **pH:** The hydrolytic stability of Trifloxystrobin is pH-dependent. It is more stable in acidic to neutral conditions and degrades more rapidly under alkaline conditions. The primary degradation product of hydrolytic degradation is its acid metabolite, CGA321113.
- **Oxidation:** While not extensively documented as a primary degradation pathway in storage, oxidative degradation is a potential concern for many organic molecules. Storing in a well-sealed container under an inert atmosphere can mitigate this.

## Recommended Storage Conditions

Based on the available data for Trifloxystrobin and general best practices for handling deuterated analytical standards, the following storage conditions are recommended for **Trifloxystrobin-d3**:

Form	Recommended Storage	Packaging
Neat (Solid)	-20°C for long-term storage.	Amber glass vial, tightly sealed.
Stock Solution	-20°C for long-term storage. 2-8°C for short-term storage.	Amber glass vial with a PTFE-lined cap, tightly sealed.

Note: Always refer to the Certificate of Analysis provided by the manufacturer for specific storage instructions and expiration dates.

## Experimental Protocols

The following are generalized protocols for assessing the stability of **Trifloxystrobin-d3**. These should be adapted based on specific laboratory requirements and analytical instrumentation.

### Long-Term Stability Study Protocol

Objective: To evaluate the stability of **Trifloxystrobin-d3** over an extended period under recommended storage conditions.

Methodology:

- Prepare a stock solution of **Trifloxystrobin-d3** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration.
- Aliquot the stock solution into multiple amber glass vials with PTFE-lined caps.
- Store the vials at the recommended long-term storage temperature (e.g., -20°C).
- At specified time points (e.g., 0, 3, 6, 12, 18, and 24 months), remove a set of vials from storage.
- Allow the vials to equilibrate to room temperature.

- Analyze the concentration of **Trifloxystrobin-d3** in the samples using a validated analytical method (e.g., LC-MS/MS).
- Compare the measured concentration at each time point to the initial concentration (time 0) to determine the percentage of degradation.

## Accelerated Stability Study Protocol

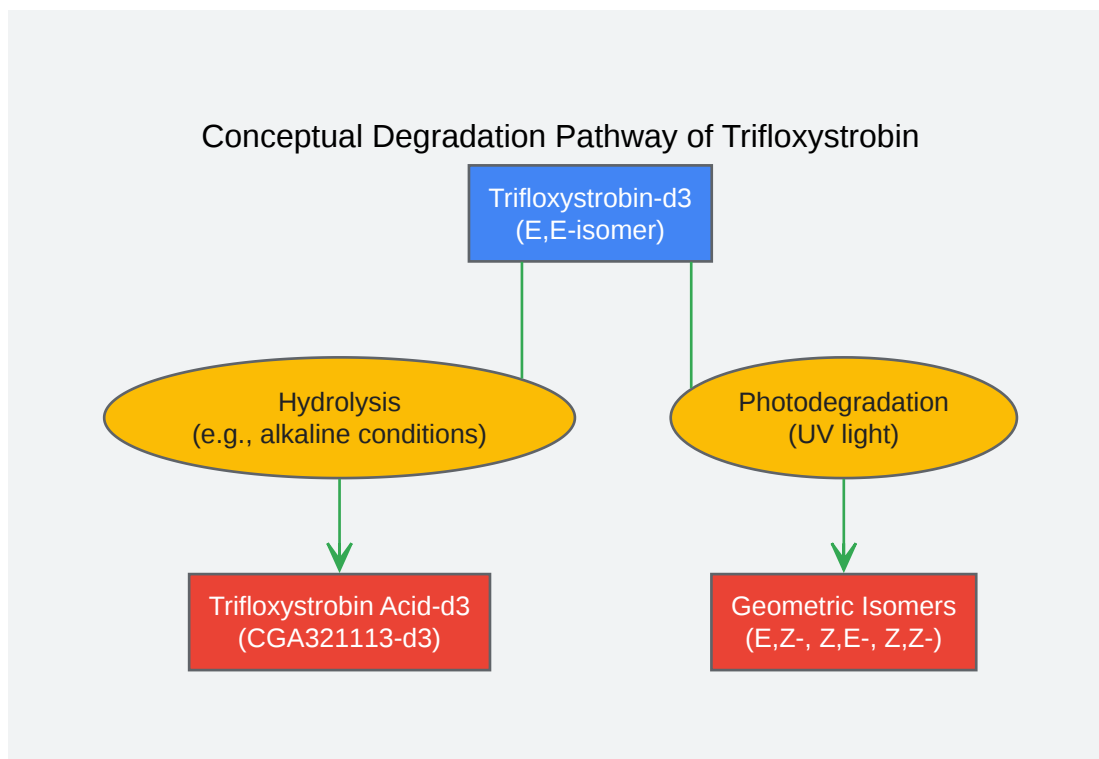
Objective: To predict the long-term stability of **Trifloxystrobin-d3** by subjecting it to elevated stress conditions.

Methodology:

- Prepare a stock solution of **Trifloxystrobin-d3** as described in the long-term stability protocol.
- Aliquot the solution into vials.
- Expose the vials to elevated temperatures (e.g., 40°C and 50°C) and controlled humidity (e.g., 75% RH).
- At specified time points (e.g., 0, 1, 2, 4, and 6 weeks), remove vials and analyze the concentration of **Trifloxystrobin-d3**.
- Analyze the data using Arrhenius kinetics to predict the degradation rate at the recommended storage temperature.

## Degradation Pathway

The primary degradation pathway for Trifloxystrobin involves the hydrolysis of the methyl ester group to form its corresponding carboxylic acid, CGA321113. This is particularly relevant under alkaline conditions. Photodegradation can lead to isomerization of the E,E-isomer to other less active isomers.

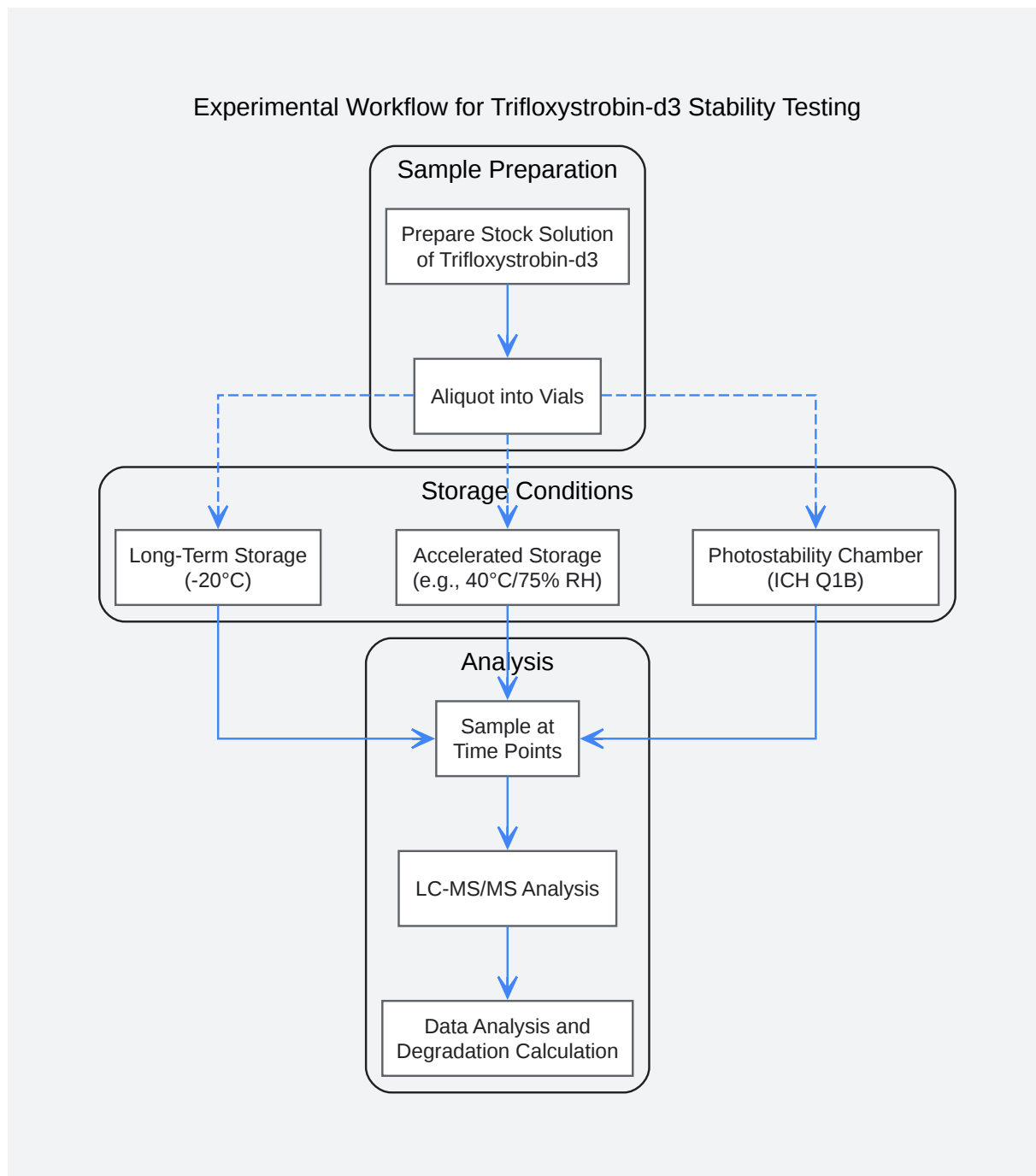


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Caption: Conceptual degradation pathways for **Trifloxystrobin-d3**.

## Experimental Workflow for Stability Testing

The following diagram outlines a typical workflow for conducting a stability study of **Trifloxystrobin-d3**.



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Caption: A generalized workflow for **Trifloxystrobin-d3** stability assessment.

## Conclusion

The stability of **Trifloxystrobin-d3** is critical for its function as a reliable internal standard in analytical testing. While specific stability data for the deuterated form is not widely published, the extensive information available for Trifloxystrobin provides a strong foundation for its handling and storage. By adhering to the recommended storage conditions, particularly protection from light and elevated temperatures, and by implementing robust stability testing protocols, researchers can ensure the integrity and accuracy of their analytical results. For all applications, it is imperative to consult the manufacturer's Certificate of Analysis for the most accurate and lot-specific information.

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## References

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- 2. Trifloxystrobin (Ref: CGA 279202) [sitem.herts.ac.uk]
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